

phenyl fluorosulfate handling safety

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Compound Focus: Phenyl fluorosulfate

CAS No.: 330-00-7

Cat. No.: S3339751

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Chemical Hazard Overview

The table below summarizes the identified hazard information for **phenyl fluorosulfate** and a closely related compound.

Chemical Name	Hazard Classification	Signal Word	GHS Hazard Pictograms	Key Hazards
Phenyl Fluorosulfate (General, based on related data)	To be confirmed	To be confirmed	To be confirmed	Corrosive, toxic, absorbed through skin [1]
4-Nitrophenyl fluorosulfate (Specific example)	Skin Corr. 1B, Eye Dam. 1 [2]	Danger [2]	Corrosive [2]	Causes severe skin burns and eye damage [2]

First Aid Measures

This guidance is critical, especially since phenol (a related compound) can be absorbed through intact skin and has anesthetic properties, meaning you may not feel pain even while significant tissue damage is occurring [1].

- **Skin Contact**

- **Immediately** remove contaminated clothing. The person assisting should wear protective gloves to avoid exposure [1].
- Flush the affected area with **copious amounts of water for at least 15 minutes** [1].
- After water irrigation, apply **Polyethylene Glycol 300 (PEG 300 or Macrogol 300)** for at least 30 minutes. This step is crucial as PEG inactivates absorbed phenol [1].
- **Eye Contact**
 - Irrigate the affected eye immediately with **copious amounts of running water** [1].
 - **Seek immediate medical attention** at an Accident and Emergency unit. There will be severe pain and redness, and corneal ulceration is a risk [1].

> **Important Note for Medical Staff:** Do not touch affected tissue with bare hands. Inform medical staff that inhalation of phenol may cause pulmonary edema, and complications from systemic absorption can include cardiogenic shock, hyperpyrexia, gut perforation, and renal failure [1].

Safe Handling & Troubleshooting

This section addresses common concerns in a question-and-answer format.

Q1: What is the stability profile of aryl fluorosulfates? A1: Some aryl fluorosulfates can be quite stable. For instance, one research compound, 2-(diphenylphosphanyl)**phenyl fluorosulfate**, was reported to be **stable in air for at least one year and in phosphate buffer for at least one week** [3]. However, stability is likely dependent on the specific aromatic ring substitution.

Q2: What should I do if my aryl fluorosulfate compound appears to decompose? A2: Decomposition can be accelerated by certain conditions.

- **Moisture:** While some compounds are stable in buffer, others may hydrolyze. Ensure a dry environment for long-term storage and use anhydrous solvents when stability is uncertain.
- **Basic Conditions:** Avoid contact with strong bases. The fluoride atom in the S(VI)-F bond can be susceptible to nucleophilic attack, which is the basis of SuFEx click chemistry [4].

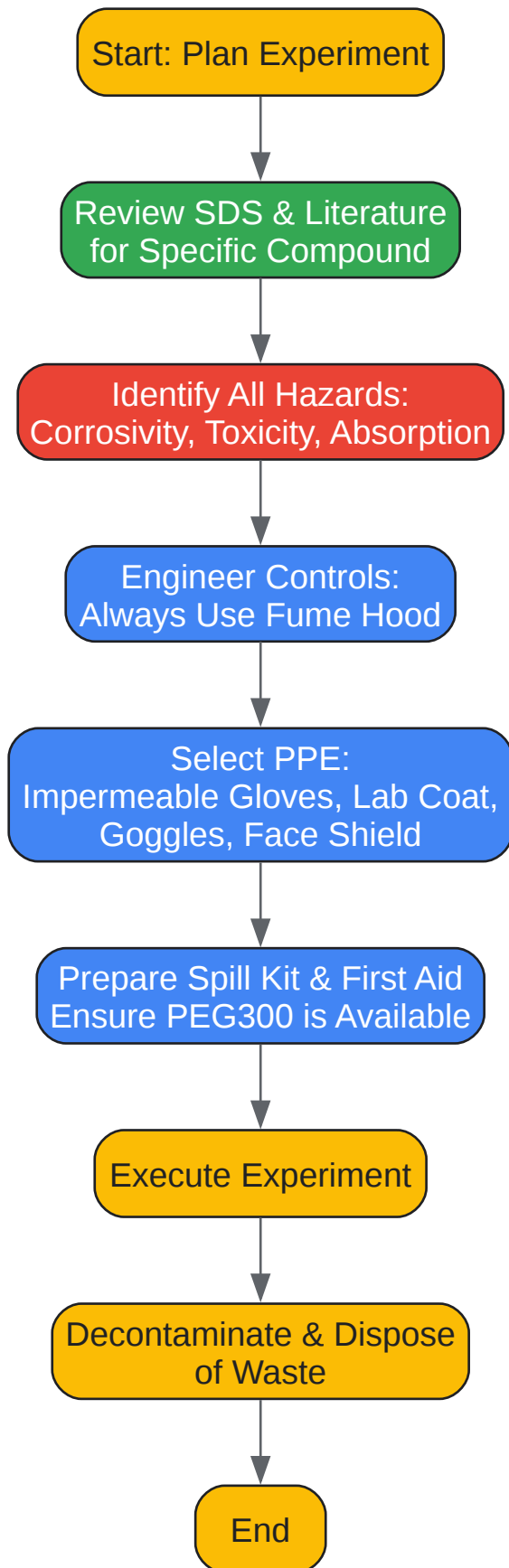
Q3: What are the key steps for handling a spill? A3: A standard spill procedure for corrosive solids/liquids should be followed, adapted with the first aid knowledge above.

- **Evacuate and Ventilate:** Clear the immediate area.
- **Don Appropriate PPE:** This must include impermeable gloves (nitrile or neoprene), goggles, and a lab coat.
- **Contain the Spill:** Use a spill pillow or absorbent material to prevent spread.

- **Collect and Dispose:** Carefully collect the waste into a suitable container for hazardous chemical waste.
- **Decontaminate:** Clean the area with a suitable decontaminating agent.

Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for planning experiments involving **phenyl fluorosulfate**.



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Key Information Gaps and Further Research

The available information has some limitations, and you should actively seek out these specific details:

- **A Specific Safety Data Sheet (SDS):** The most critical missing item is a complete SDS for **phenyl fluorosulfate (CAS 51451-34-4)**. This document is essential and will provide precise handling instructions, personal protective equipment (PPE) requirements, full toxicological data, and exact first aid measures.
- **Detailed Disposal Procedures:** Search for "[Your Institution] hazardous chemical waste disposal protocol" for corrosive compounds.
- **Stability in Various Solvents:** Further research is needed on the stability of **phenyl fluorosulfate** in different solvents (e.g., DMSO, MeCN, DMF) over time [3] [4].

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To cite this document: Smolecule. [phenyl fluorosulfate handling safety]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3339751#phenyl-fluorosulfate-handling-safety>]

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